

Navigating the Solubility of 2-Aminobenzaldehyde in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Aminobenzaldehyde

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[City, State] – [Date] – Researchers, scientists, and professionals in drug development now have access to a comprehensive technical guide on the solubility of **2-aminobenzaldehyde**, a key intermediate in organic synthesis. This document provides a detailed overview of its solubility in various common organic solvents, outlines a general experimental protocol for solubility determination, and presents a visual workflow to guide laboratory practices.

2-Aminobenzaldehyde, a yellow solid with the chemical formula C_7H_7NO , is a versatile precursor in the synthesis of a wide range of heterocyclic compounds, including quinolines and other pharmacologically active molecules. Its solubility is a critical parameter for reaction kinetics, purification, and formulation development.

Qualitative Solubility Overview

Published data and chemical literature indicate that **2-aminobenzaldehyde** exhibits good solubility in several common organic solvents. It is reported to be soluble in ethanol, ether, chloroform, and benzene.[1][2] One source notes that a solution in ethanol may appear slightly hazy, potentially due to the presence of polymeric impurities.[3] While its solubility in cold water is described as slight[1], it is generally considered soluble in water[4].

Despite these qualitative descriptions, a thorough search of scientific databases and chemical literature did not yield specific quantitative solubility data (e.g., grams per 100 mL or molarity at specified temperatures) for **2-aminobenzaldehyde** in common organic solvents. This knowledge gap highlights an area for future experimental investigation to precisely quantify the solubility of this important compound. An estimated water solubility of 2.089×10^4 mg/L at 25°C has been reported.

Experimental Protocol for Solubility Determination

In the absence of specific published protocols for **2-aminobenzaldehyde**, a general and robust experimental methodology for determining the solubility of a solid compound in a liquid solvent is provided below. This protocol is based on the widely used isothermal equilibrium method.

Objective: To determine the saturation solubility of **2-aminobenzaldehyde** in a selected organic solvent at a specific temperature.

Materials:

- **2-Aminobenzaldehyde** (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Volumetric flasks
- Syringes with micropore filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Standard laboratory glassware

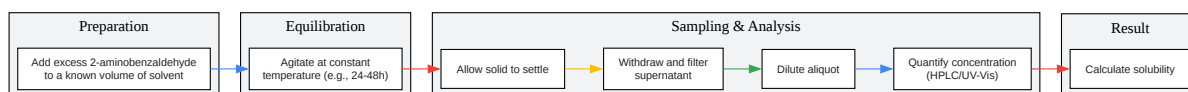
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **2-aminobenzaldehyde** to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial or a small flask). The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.
- **Equilibration:** Place the container in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period to ensure that equilibrium is reached. A typical equilibration time is 24-48 hours, but this should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** Once equilibrium is achieved, cease agitation and allow the solid to settle. It is crucial to maintain the temperature of the solution during this step.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe. Immediately filter the solution through a micropore filter to remove any undissolved solid particles. This step must be performed quickly to prevent any temperature change that could affect the solubility.
- **Dilution:** Accurately dilute the filtered aliquot with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** Analyze the concentration of **2-aminobenzaldehyde** in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A calibration curve prepared with standard solutions of known concentrations should be used for accurate quantification.
- **Calculation:** Calculate the solubility of **2-aminobenzaldehyde** in the solvent at the specified temperature. The solubility is typically expressed in units of g/100 mL, mg/mL, or mol/L.

Safety Precautions: **2-Aminobenzaldehyde** is known to be unstable and can self-condense.^[4] It should be stored at low temperatures and handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times.

Visualizing the Experimental Workflow

To further clarify the experimental process, the following diagram illustrates the logical flow of the solubility determination protocol.



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Caption: Workflow for determining the solubility of **2-aminobenzaldehyde**.

This technical guide serves as a valuable resource for researchers by consolidating the available qualitative solubility information for **2-aminobenzaldehyde** and providing a practical, generalized framework for its quantitative determination. The provided experimental protocol and workflow diagram are intended to facilitate reproducible and accurate solubility measurements, which are essential for the successful application of this versatile chemical in research and development.

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